

Operational Disposal Guide: 2-(2-Benzothiazolyl)-5-methylphenol[1]

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Compound of Interest

Compound Name: 2-(2-Benzothiazolyl)-5-methylphenol

CAS No.: 56048-54-5

Cat. No.: B1267060

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Part 1: Executive Summary & Immediate Directives

Do not treat this compound as general organic waste. **2-(2-Benzothiazolyl)-5-methylphenol** (CAS: 21703-55-9), often referred to as MMPBT or related benzothiazole derivatives, presents specific environmental persistence risks and aquatic toxicity.[1]

Immediate Action Plan:

- Segregation: Isolate all solid and liquid waste containing this compound from general trash and sewer systems.
- Labeling: Clearly mark all waste containers with "Non-Halogenated Organic - High Aquatic Toxicity."
- Disposal Method: The only authorized disposal route is High-Temperature Incineration via a licensed chemical waste contractor.[1]

Part 2: Chemical Profile & Hazard Logic (Causality) [1]

To manage disposal effectively, one must understand the why behind the protocol. This compound is not just an irritant; it is a stable organic framework containing nitrogen and sulfur, which dictates its environmental fate.

Chemical Identity[1][2][3]

- IUPAC Name: 2-(2-Hydroxy-5-methylphenyl)benzothiazole[1]
- Synonyms: 2-(2-Benzothiazolyl)-p-cresol; MMPBT[1]
- CAS Number: 21703-55-9[1]
- Molecular Formula: C₁₄H₁₁NOS
- Molecular Weight: 241.31 g/mol

Hazard Analysis & Causality

Hazard Class	Risk Factor	Operational Implication
Aquatic Toxicity	High (H411/H412)	Zero-Discharge Rule: Under no circumstances can this enter sink drains. ^[1] Benzothiazole rings are resistant to standard wastewater biodegradation. ^[1]
Combustion	NO _x / SO _x Formation	Incineration Only: Open burning is prohibited. ^[1] Controlled incineration with scrubbers is required to capture toxic sulfur and nitrogen oxides.
Irritant	Skin/Eye/Respiratory (H315, H319, H335)	Dust Control: Solid waste must be double-bagged or sealed to prevent aerosolization during handling. ^[1]

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Spills)

Applicability: Expired powder, spill cleanup materials, heavily contaminated gloves.

- **Containment:** Place the solid material into a chemically compatible container (HDPE jar or amber glass).
- **Solvation (Optional but Recommended):** If the powder is fine and prone to dusting, dissolve it in a minimal amount of a combustible solvent (e.g., Acetone or Ethanol) to bind it before sealing.
- **Secondary Containment:** Place the primary container inside a clear, sealable hazardous waste bag (4-mil thickness).
- **Labeling:** Affix a hazardous waste tag listing:

- Chemical Name: **2-(2-Benzothiazolyl)-5-methylphenol**[\[1\]](#)
- Hazard Checkboxes: Irritant, Toxic to Aquatic Life.[\[2\]](#)[\[3\]](#)
- State: Solid/Sludge.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Protocol B: Liquid Waste (Mother Liquors & Solvents)

Applicability: Reaction mixtures, HPLC waste, washing solvents.

- Segregation: Do not mix with halogenated solvents (like Chloroform/DCM) unless unavoidable.[\[1\]](#) Halogens complicate the incineration process.[\[1\]](#)
- Collection: Pour into a dedicated "Non-Halogenated Organic" waste carboy (HDPE or Stainless Steel).
- Concentration Limit: Ensure the concentration of the benzothiazole derivative does not exceed the solubility limit to prevent precipitation and sludge formation at the bottom of the carboy.
- PH Check: Ensure the waste stream is neutral (pH 6-8). If the process involved strong acids/bases, neutralize before adding to the organic waste stream to prevent exothermic reactions in the drum.

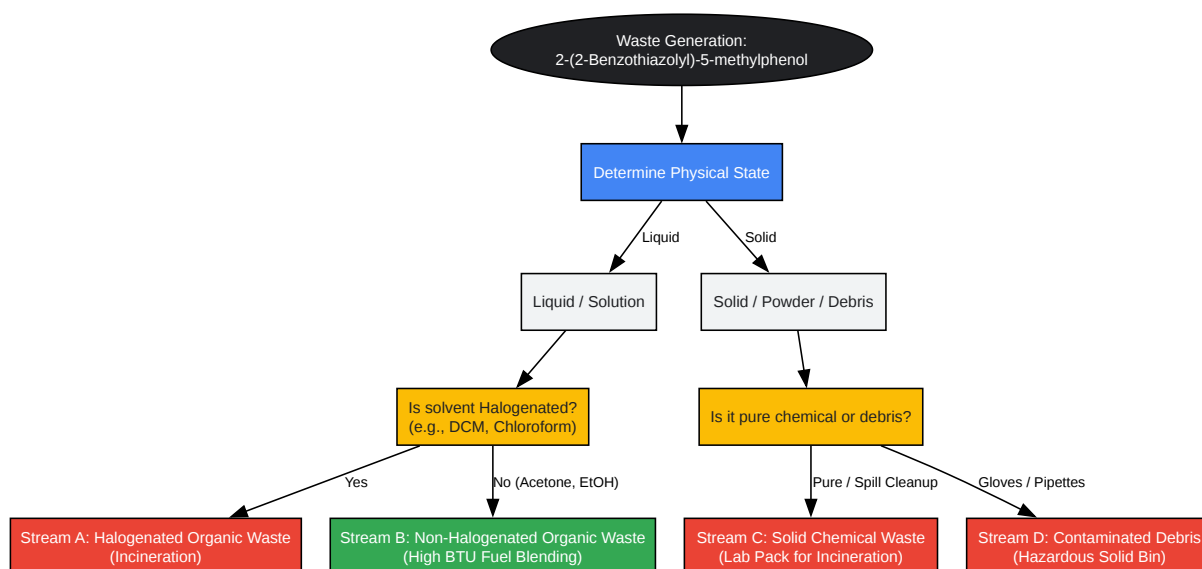
Protocol C: Trace Contaminated Debris

Applicability: Weigh boats, pipettes, paper towels.

- Evaluation: If the debris is visibly soiled, treat as Protocol A.
- Trace Levels: If the debris has only microscopic residue, it may be collected in the "Solid Hazardous Debris" bin (usually a yellow or red bin in the lab).
- Prohibition: Never throw these items in the regular "black bag" trash.

Part 4: Waste Segregation Logic Flow

The following diagram illustrates the decision-making process for segregating **2-(2-Benzothiazolyl)-5-methylphenol** waste streams to ensure compliance and safety.



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Figure 1: Decision logic for segregating benzothiazole waste streams. Note that all paths lead to thermal destruction (incineration).[1]

Part 5: Regulatory & Compliance Framework[6]

US EPA (RCRA)

While **2-(2-Benzothiazolyl)-5-methylphenol** is not explicitly listed on the P-list or U-list, it must be characterized by the generator.[1]

- Waste Code: If mixed with ignitable solvents, use D001. If toxic characteristics are determined via TCLP (unlikely for this specific solid but possible), apply D003 (Reactivity) only if mixed with strong oxidizers.
- Generator Status: Treat as a "Non-Listed Hazardous Waste" requiring manifestation.[1]

European Waste Catalogue (EWC)[1]

- Code 16 05 06:* Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.

Transport (DOT/IATA)

When preparing for off-site disposal:

- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (**2-(2-Benzothiazolyl)-5-methylphenol**).[1]
- UN Number: UN 3077
- Class: 9
- Packing Group: III

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 135742006, 2-(2-Hydroxy-5-methylphenyl)benzothiazole. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information: Benzothiazole derivatives and environmental fate. Retrieved from [\[Link\]](#)[1]
- US Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)[1]

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